

Rimsulfuron vs. Nicosulfuron: a comparative study for grass weed control in maize

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Compound of Interest

Compound Name: **Rimsulfuron**

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Rimsulfuron vs. Nicosulfuron: A Comparative Guide to Grass Weed Control in Maize

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **rimsulfuron** and nicosulfuron for the control of grass weeds in maize. The information presented is collated from various experimental studies to aid in research and development decisions.

Executive Summary

Rimsulfuron and nicosulfuron are both sulfonylurea herbicides that effectively control a range of grass weeds in maize by inhibiting the acetolactate synthase (ALS) enzyme.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Experimental data indicates that both herbicides exhibit a similar spectrum of activity and level of efficacy on many common grass weeds.[\[5\]](#) However, variations in performance can be observed depending on the specific weed species, application rate, and environmental conditions. Tank-mixing with other herbicides is a common practice to broaden the weed control spectrum.[\[6\]](#) While generally safe for maize, some hybrids may show sensitivity to nicosulfuron, particularly at earlier growth stages.[\[7\]](#)[\[8\]](#)

Comparative Efficacy

The following tables summarize quantitative data from field and greenhouse studies, comparing the performance of **rimsulfuron** and nicosulfuron on key grass weed species in

maize.

Table 1: Efficacy of **Rimsulfuron** and Nicosulfuron on Annual Grass Weeds

Weed Species	Herbicide	Application Rate (g a.i./ha)	Weed Control (%)	Source
Giant Foxtail (<i>Setaria faber</i>)	Nicosulfuron + Rimsulfuron	Various	≥ 98%	[9]
Green Foxtail (<i>Setaria viridis</i>)	Nicosulfuron	Not Specified	Very Susceptible	[9]
Green Foxtail (<i>Setaria viridis</i>)	Rimsulfuron	Not Specified	Very Susceptible	[9]
Barnyardgrass (<i>Echinochloa crus-galli</i>)	Nicosulfuron	Not Specified	Not Specified	[10]
Barnyardgrass (<i>Echinochloa crus-galli</i>)	Rimsulfuron	Not Specified	Not Specified	[10]
Smooth Witchgrass (<i>Panicum dichotomiflorum</i>)	Nicosulfuron	Not Specified	Readily Controlled	[5]
Smooth Witchgrass (<i>Panicum dichotomiflorum</i>)	Rimsulfuron	Not Specified	Readily Controlled	[5]
Whorled Pigeon Grass (<i>Setaria verticillata</i>)	Nicosulfuron	Not Specified	Less Controlled	[5]
Whorled Pigeon Grass (<i>Setaria verticillata</i>)	Rimsulfuron	Not Specified	Less Controlled	[5]
Summer Grass (<i>Digitaria sanguinalis</i>)	Nicosulfuron	Not Specified	Less Controlled	[5]

Summer Grass (Digitaria sanguinalis)	Rimsulfuron	Not Specified	Less Controlled	[5]
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Table 2: Efficacy of Nicosulfuron on Various Weed Species

Weed Species	Nicosulfuron Application Rate (g/ha)	Weed Control (%)	Source
Phalaris minor	50	100	[11]
Echinochloa colona	50	100	[11]
Panicum maximum	50	100	[11]
Trianthema monogyna	50	100	[11]
Chenopodium album	50	100	[11]
Phyllanthus niruri	50	100	[11]
Digitaria sanguinalis	50	Significant Reduction	[11]
Cyperus rotundus	50	Complete Elimination (Kharif season)	[11]

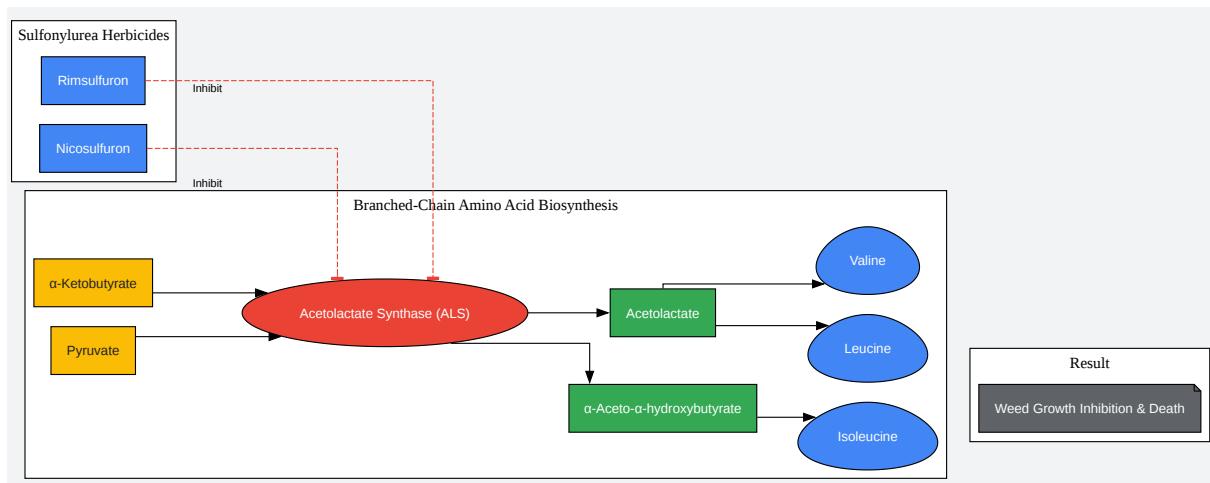
Crop Safety and Yield

Both **rimsulfuron** and nicosulfuron are generally considered safe for use in maize, as the crop can metabolize the herbicides into inactive compounds.^[1] However, some maize hybrids have demonstrated sensitivity to nicosulfuron, which can manifest as transient phytotoxicity, such as yellowing of leaves.^{[7][8][12]} Studies have shown that the V2 growth stage of maize may be more sensitive to nicosulfuron application than the V6 stage.^[7]

In terms of yield, effective weed control by both herbicides generally leads to increased maize grain yield compared to weedy checks.^[13] In some studies, tank mixes including **rimsulfuron** or nicosulfuron have resulted in high maize yields.^{[14][15]}

Mode of Action

Rimsulfuron and nicosulfuron are both inhibitors of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][2] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. By blocking this pathway, the herbicides halt cell division and plant growth, leading to the death of susceptible weeds.[1][2]



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Caption: Mode of action of **Rimsulfuron** and Nicosulfuron.

Experimental Protocols

The following provides a generalized experimental protocol for evaluating the efficacy of post-emergence herbicides like **rimsulfuron** and nicosulfuron for grass weed control in maize, based on methodologies reported in the cited literature.[14][16][17][18]

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with 3-4 replications.
- Plot Size: Minimum of 10-20 square meters to ensure representative sampling.[17]

2. Site Selection and Preparation:

- Select a field with a natural and uniform infestation of the target grass weed species.
- Conduct standard seedbed preparation and fertilization according to local agronomic practices for maize.

3. Crop and Weed Management:

- Maize Hybrid: Select a commercially relevant maize hybrid. Note the hybrid's known sensitivity to sulfonylurea herbicides, if available.[7][8]
- Sowing: Plant maize at a standard seeding rate and row spacing.
- Weed Stage: Apply herbicides when grass weeds are at the 2-4 leaf stage for optimal control.[2][5][19]
- Maize Stage: Apply post-emergence herbicides at the V2-V6 stage of maize growth, adhering to the specific product label recommendations.[20][21][22][23]

4. Herbicide Application:

- Treatments: Include an untreated control, **rimsulfuron** alone, nicosulfuron alone, and potentially tank-mix combinations at various rates (e.g., recommended rate and double the recommended rate for crop safety assessment).[18]

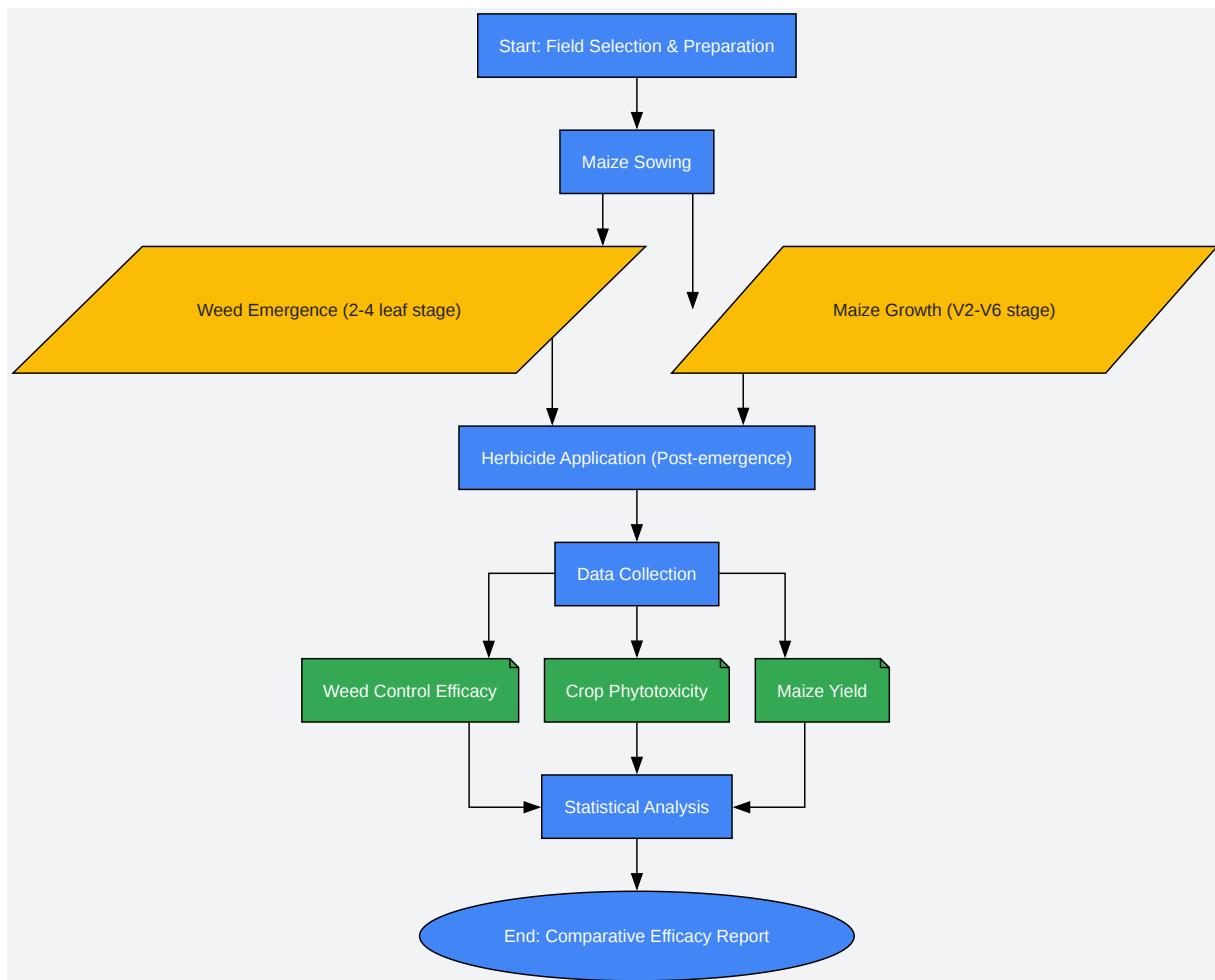
- Application Equipment: Use a calibrated backpack or tractor-mounted sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- Spray Volume: Typically 140-300 L/ha.[16]
- Adjuvants: Include non-ionic surfactants (NIS) or crop oil concentrates (COC) as recommended by the herbicide label to enhance efficacy.[16]

5. Data Collection:

- Weed Control Efficacy: Visually assess weed control at 7, 14, and 28 days after treatment (DAT) on a scale of 0% (no control) to 100% (complete control).
- Weed Density and Biomass: Count the number of weeds per unit area (e.g., m²) and collect the above-ground biomass of weeds from a designated quadrat within each plot. Dry the biomass to a constant weight.
- Crop Phytotoxicity: Visually assess crop injury at 7 and 14 DAT on a scale of 0% (no injury) to 100% (crop death).
- Maize Yield: Harvest the ears from the central rows of each plot, determine the grain moisture content, and calculate the grain yield, adjusting to a standard moisture content.

6. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means at a specified probability level (e.g., p ≤ 0.05).



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Caption: Generalized workflow for herbicide efficacy trials.

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